

A Technical Guide to Ethanoic Acid and Isethionic Acid

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Compound of Interest

Compound Name: Ethionic acid

Cat. No.: B12736765

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An important clarification: The query for "**ethionic acid**" likely refers to one of two compounds due to a potential misspelling: ethanoic acid or **isethionic acid**. Ethanoic acid, commonly known as acetic acid, is a well-known carboxylic acid. **Isethionic acid** is a sulfonic acid derivative with distinct properties and applications. This guide provides a comprehensive overview of the chemical and physical properties of both compounds to address the ambiguity and serve the needs of researchers, scientists, and drug development professionals.

Part 1: Ethanoic Acid

Ethanoic acid (CH_3COOH) is a simple carboxylic acid and the main component of vinegar, excluding water.^{[1][2][3]} It is a significant chemical reagent and industrial chemical.^[4]

Chemical and Physical Properties of Ethanoic Acid

The following tables summarize the key quantitative data for ethanoic acid.

Table 1: General and Physical Properties of Ethanoic Acid

Property	Value
Molecular Formula	C ₂ H ₄ O ₂ [1][3]
Molecular Weight	60.05 g/mol
Appearance	Colorless liquid[2][5]
Odor	Strong, pungent, vinegar-like[5]
Melting Point	16.6 °C (61.9 °F)
Boiling Point	118.1 °C (244.6 °F)
Density	1.049 g/cm ³
pKa	4.76
pH	~2.4 (1M solution)[3]
Solubility in Water	Miscible

Table 2: Spectroscopic Data for Ethanoic Acid

Spectroscopy	Peak Information
¹ H NMR	~11-12 ppm (s, 1H, -COOH), ~2.1 ppm (s, 3H, -CH ₃)
¹³ C NMR	~178 ppm (-COOH), ~21 ppm (-CH ₃)
IR Spectroscopy	2500-3300 cm ⁻¹ (broad O-H stretch), ~1700 cm ⁻¹ (C=O stretch), 1200-1300 cm ⁻¹ (C-O stretch)

Experimental Protocols

Synthesis of Ethanoic Acid

- Laboratory Scale: Oxidation of Ethanol** A common laboratory preparation involves the oxidation of ethanol using an oxidizing agent such as potassium permanganate or a mixture of potassium dichromate and sulfuric acid.

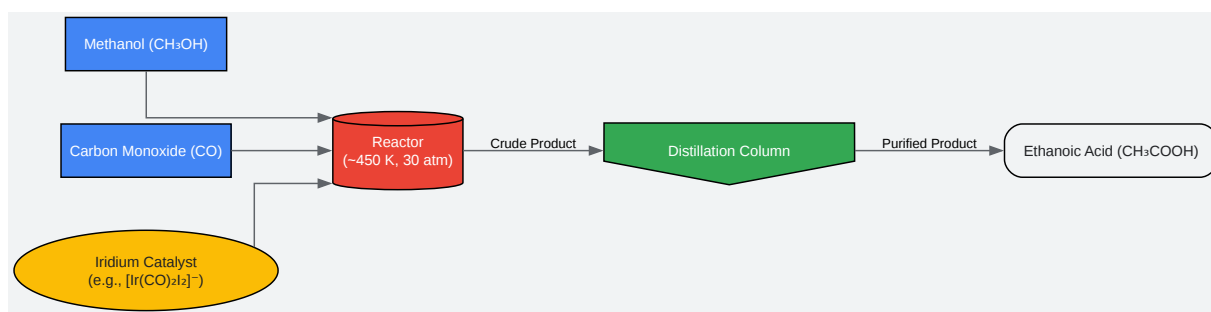
Methodology:

- A solution of ethanol is prepared in a round-bottom flask.
- An aqueous solution of potassium permanganate (or acidified potassium dichromate) is added dropwise to the ethanol solution while stirring.
- The reaction mixture is gently heated under reflux.
- The progress of the reaction is monitored by the color change (disappearance of the purple permanganate or orange dichromate color).
- After the reaction is complete, the mixture is distilled to separate the ethanoic acid from the other components.
- **Industrial Scale: Methanol Carbonylation (Monsanto and Cativa Processes)** The most common industrial method for producing ethanoic acid is the carbonylation of methanol.

Methodology (Cativa Process):

- Methanol and carbon monoxide are reacted in the liquid phase in the presence of an iridium-based catalyst system and a promoter, typically a ruthenium compound.[\[6\]](#)
- The reaction is carried out at a temperature of approximately 450 K and a pressure of 30 atm.[\[6\]](#)
- The product, ethanoic acid, is purified by distillation to remove the catalyst and any byproducts.[\[6\]](#)

Diagram 1: Industrial Synthesis of Ethanoic Acid (Cativa Process)



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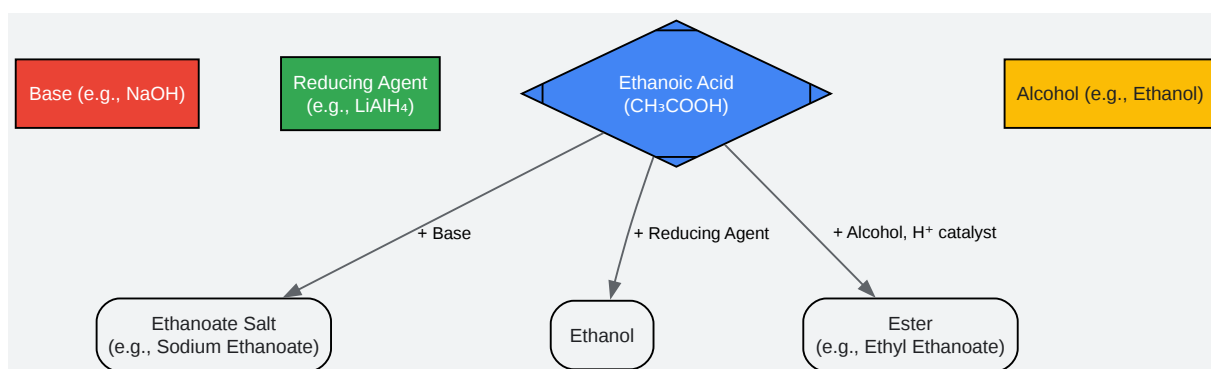
Caption: Workflow for the Cativa process of ethanoic acid synthesis.

Reactivity and Chemical Reactions

Ethanoic acid undergoes typical carboxylic acid reactions:

- **Acid-Base Reactions:** It reacts with bases to form ethanoate salts. $\text{CH}_3\text{COOH} + \text{NaOH} \rightarrow \text{CH}_3\text{COONa} + \text{H}_2\text{O}$
- **Esterification:** It reacts with alcohols in the presence of an acid catalyst to form esters. $\text{CH}_3\text{COOH} + \text{CH}_3\text{CH}_2\text{OH} \rightleftharpoons \text{CH}_3\text{COOCH}_2\text{CH}_3 + \text{H}_2\text{O}$
- **Reduction:** It can be reduced to ethanol using a strong reducing agent like lithium aluminum hydride.

Diagram 2: Key Reactions of Ethanoic Acid



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Caption: Summary of the main chemical reactions of ethanoic acid.

Safety and Toxicity

Concentrated ethanoic acid is corrosive and can cause severe skin burns and eye damage.[7] Inhalation of vapors can irritate the respiratory tract.[8] It is flammable in its liquid and vapor forms.[7]

Part 2: Isethionic Acid

Isethionic acid (2-hydroxyethanesulfonic acid, $\text{HOCH}_2\text{CH}_2\text{SO}_3\text{H}$) is an organosulfur compound. It is a water-soluble, white solid in its pure form.[6]

Chemical and Physical Properties of Isethionic Acid

The following tables summarize the key quantitative data for **isetronic acid**.

Table 3: General and Physical Properties of **Isethionic Acid**

Property	Value
Molecular Formula	$\text{C}_2\text{H}_6\text{O}_4\text{S}$
Molecular Weight	126.13 g/mol [9]
Appearance	White, water-soluble solid; colorless, syrupy liquid in aqueous solution[6]
Melting Point	< 25 °C[10]
Density	1.63 g/cm ³
pKa	1.39 (predicted)
Solubility in Water	1000 mg/mL[10]

Experimental Protocols

Synthesis of **Isethionic Acid**

- From Sodium Isethionate: A common laboratory and industrial preparation involves the acidification of sodium isethionate.

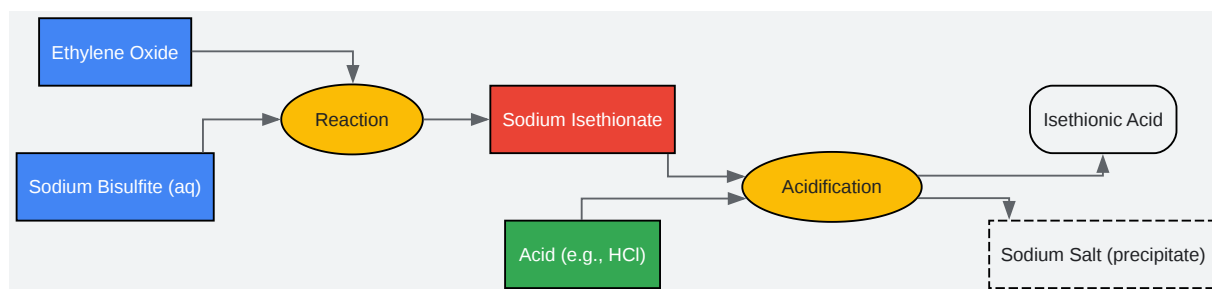
Methodology:

- An aqueous solution of sodium isethionate is prepared.
 - A strong acid, such as hydrochloric acid or an organic acid like oxalic acid, is added to the solution.^{[11][12]}
 - The resulting sodium salt (e.g., sodium chloride or sodium oxalate) precipitates out of the solution and is removed by filtration.
 - The remaining aqueous solution of **isethionic acid** can be used as is or concentrated.
- Reaction of Ethylene Oxide with Sodium Bisulfite: This method produces the sodium salt, which can then be acidified.

Methodology:

- Ethylene oxide is reacted with an aqueous solution of sodium bisulfite.
- The reaction yields sodium isethionate.
- The sodium isethionate is then treated with an acid as described in the previous method to produce **isethionic acid**.

Diagram 3: Synthesis of **Isethionic Acid** from Ethylene Oxide



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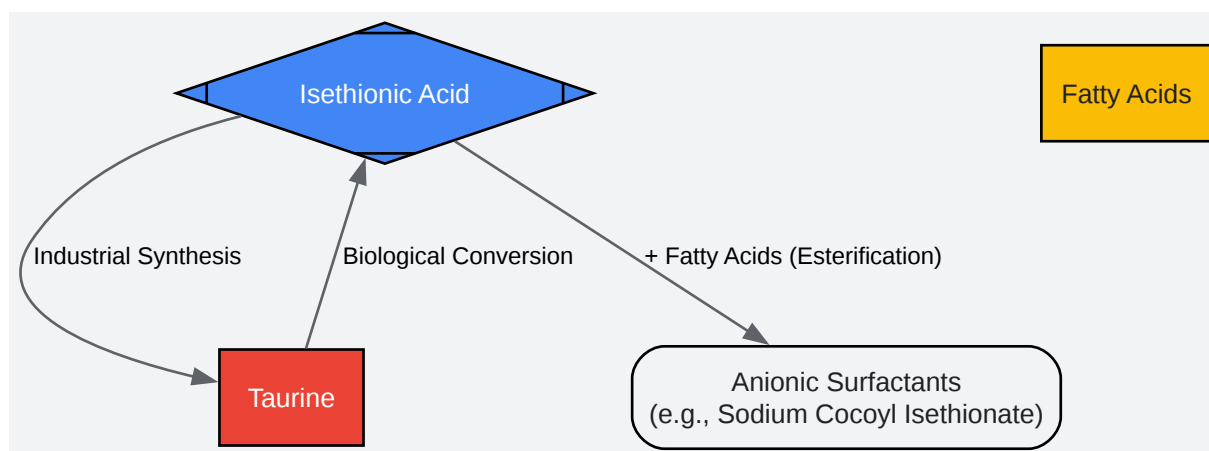
Caption: Two-step synthesis of **isethionic acid** from ethylene oxide.

Biological Activity and Applications

Isethionic acid and its derivatives have several applications:

- **Surfactants:** Fatty acid esters of **isethionic acid**, such as sodium cocoyl isethionate, are used as mild, biodegradable anionic surfactants in personal care products.[6]
- **Taurine Production:** It is used as a starting material in the industrial synthesis of taurine.[6]
- **Biological Role:** **Isethionic acid** is found in mammalian tissues and is involved in mitochondrial calcium transport.[7][13] It can be synthesized in the body from taurine.[6]

Diagram 4: Relationship of **Isethionic Acid** to Taurine and Surfactants



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Caption: Key chemical and biological relationships of **isethionic acid**.

Safety and Toxicity

Isethionic acid is irritating to the skin and mucous membranes.[9] Its sodium salt, sodium isethionate, is considered mild and is used in personal care products, though it can cause irritation in sensitive individuals. The toxicological properties of **isethionic acid** itself have not been fully investigated.[14]

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References

- 1. Ethanoic Acid: Properties, Uses & Structure Explained [vedantu.com]
- 2. Ethanoic Acid - GeeksforGeeks [geeksforgeeks.org]
- 3. chemicals.co.uk [chemicals.co.uk]
- 4. Ethanoic Acid - Structure, Properties, Applications | Turito [turito.com]
- 5. tutorchase.com [tutorchase.com]
- 6. Isethionic acid - Wikipedia [en.wikipedia.org]
- 7. ataman-chemicals.com [ataman-chemicals.com]
- 8. Isethionic acid ammonium salt | C₂H₉NO₄S | CID 14007809 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. Isethionic Acid [drugfuture.com]
- 10. Isethionic Acid | C₂H₆O₄S | CID 7866 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. CA1299190C - Process for the preparation of isethionic acid - Google Patents [patents.google.com]
- 12. US5053530A - Preparation of isethionic acid with organic acid - Google Patents [patents.google.com]
- 13. medchemexpress.com [medchemexpress.com]
- 14. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
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